

A Technical Guide to the Physicochemical Properties of 2-Chloro-4-methylpyrimidine

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Compound of Interest

Compound Name: 2-Chloro-4-methylpyrimidine

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This document provides a comprehensive overview of the melting and boiling points of **2-Chloro-4-methylpyrimidine**, a key intermediate in pharmaceutical and chemical synthesis. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Physicochemical Data of 2-Chloro-4-methylpyrimidine

2-Chloro-4-methylpyrimidine is a pale yellow to off-white solid at room temperature.^{[1][2]} Its key physical properties are summarized in the table below. It is important to note the variability in the reported melting point, which may be attributed to differences in purity or experimental conditions.

Property	Value	Source
Molecular Formula	C ₅ H ₅ ClN ₂	[1][3][4]
Molecular Weight	128.56 g/mol	[3][5]
CAS Number	13036-57-2	[1][5]
Appearance	Pale yellow to off-white or brown solid/crystals	[1][2][4]
Melting Point	35-36 °C	[1]
45-50 °C	[5]	
51-56 °C	[2]	
45.0-52.0 °C	[4]	
Boiling Point	94 °C at 17 mmHg	[1]
91-93 °C at 17 mmHg	[2]	
Flash Point	98.9 °C	[5]

Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of a solid organic compound like **2-Chloro-4-methylpyrimidine**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. This is a crucial indicator of a compound's purity, with pure substances typically exhibiting a sharp melting range.[6][7]

Principle: A small, powdered sample of the substance is heated at a controlled rate. The temperature at which the substance begins to melt and the temperature at which it completely liquefies are recorded as the melting range.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **2-Chloro-4-methylpyrimidine** sample is completely dry and finely powdered using a mortar and pestle.[8]
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to pack the sample into the bottom. The sample height should be approximately 2-3 mm.
- Measurement:
 - Place the capillary tube into the heating block of the melting point apparatus.[8]
 - If the approximate melting point is known, heat the sample rapidly to about 15-20°C below the expected temperature.
 - Then, decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
 - Record the temperature at which the first droplet of liquid appears (T1).
 - Record the temperature at which the entire sample has turned into a clear liquid (T2). The melting range is T1-T2.

Boiling Point Determination at Reduced Pressure

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[9] For substances that may decompose at their atmospheric boiling point, the boiling point is determined at a reduced pressure.

Principle: By lowering the pressure above the liquid, the boiling point is also lowered.^[10] The temperature at which the liquid's vapor pressure equals the reduced pressure of the system is measured.

Apparatus:

- Test tube or small flask
- Thermometer
- Capillary tube (sealed at one end)
- Heating bath (e.g., oil bath)
- Vacuum source and manometer

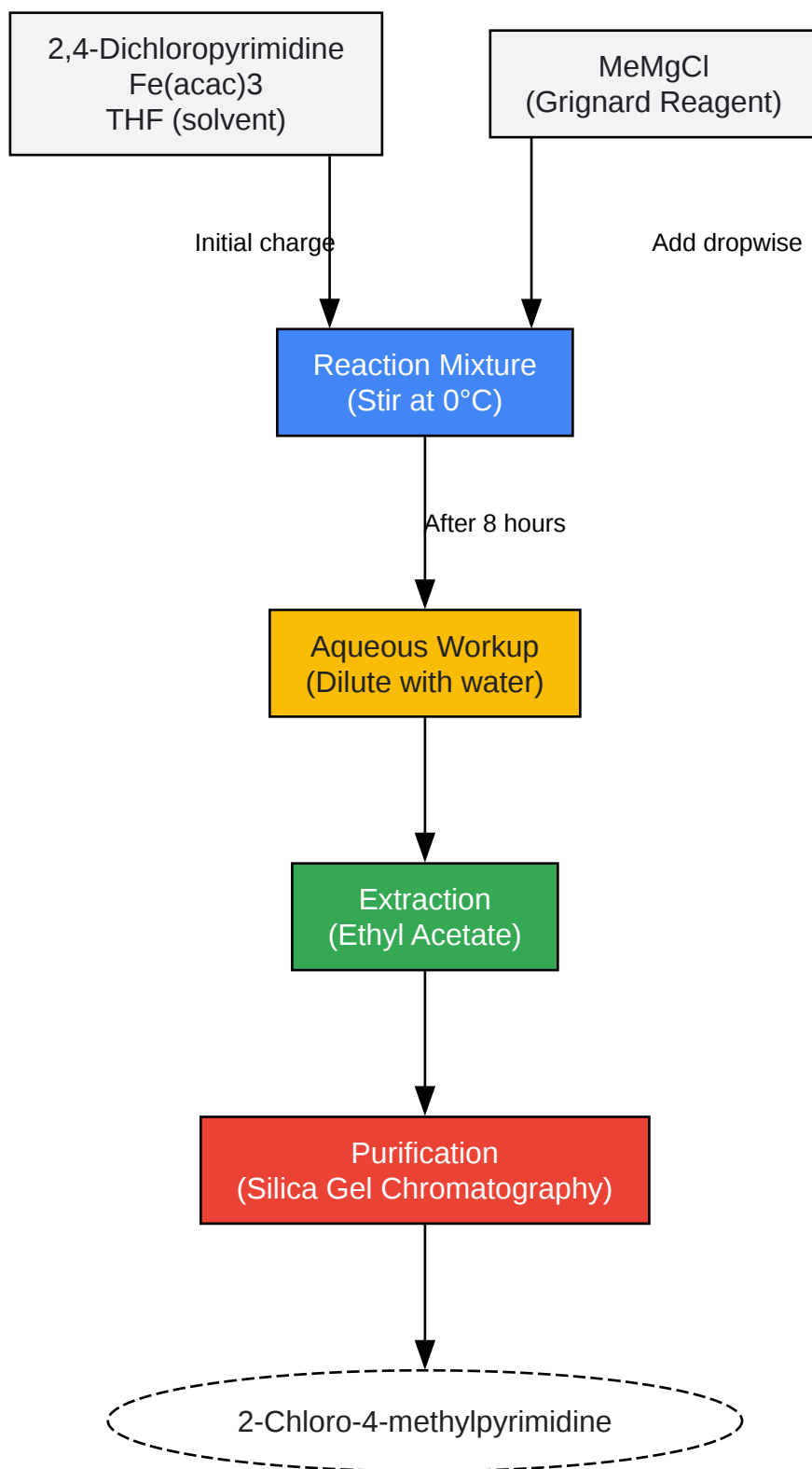
Procedure (Micro-boiling-point method):

- Sample Preparation: Place a small amount of liquid **2-Chloro-4-methylpyrimidine** (if melted) or a solution in a suitable solvent into a small test tube.
- Apparatus Setup:
 - Place a short capillary tube, sealed end up, into the test tube containing the sample.
 - Attach the test tube to a thermometer.
 - Place this assembly in a heating bath.
 - Connect the apparatus to a vacuum source with a manometer to control and measure the pressure.
- Measurement:
 - Begin heating the bath while stirring. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.^[10]
 - When a continuous and rapid stream of bubbles is observed, stop heating.

- The liquid will begin to cool. The point at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point at that specific reduced pressure.^[10] Record the temperature and the pressure.

Synthesis Workflow

2-Chloro-4-methylpyrimidine can be synthesized from 2,4-dichloropyrimidine. The following diagram illustrates the general workflow for this chemical transformation.



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Caption: Synthesis of **2-Chloro-4-methylpyrimidine**.

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